

Recrystallization techniques for Ethyl 2-oxomorpholine-4-carboxylate

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Compound of Interest

Compound Name: *Ethyl 2-oxomorpholine-4-carboxylate*

CAS No.: *120800-78-4*

Cat. No.: *B569380*

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Application Note: Scalable Recrystallization of **Ethyl 2-oxomorpholine-4-carboxylate**

Part 1: Executive Summary & Technical Context

Subject: Development of a robust recrystallization protocol for **Ethyl 2-oxomorpholine-4-carboxylate** (also known as 4-ethoxycarbonyl-morpholin-2-one).

Significance: This compound is a critical heterocyclic building block utilized in the synthesis of oxazolidinone antibiotics and Factor Xa inhibitors. Its purity is paramount, as the lactone moiety (2-oxo) is sensitive to hydrolysis, and the N-carbamate functionality must remain intact for subsequent coupling reactions. Common impurities include the uncyclized linear precursor (N-(2-hydroxyethyl)glycine derivatives) and hydrolysis byproducts (ring-opened acids).

Challenge: The primary purification challenge is the compound's susceptibility to hydrolysis in aqueous media and its tendency to "oil out" (liquid-liquid phase separation) rather than crystallize due to its moderate polarity and low melting point.

Solution: A non-aqueous, anti-solvent crystallization system utilizing Ethyl Acetate (EtOAc) and n-Heptane has been validated. This system maximizes recovery while effectively rejecting polar linear impurities.

Part 2: Physicochemical Profile & Solubility Logic

Before executing the protocol, the operator must understand the physical constraints of the molecule.

Property	Value / Description	Impact on Protocol
Molecular Formula	C ₇ H ₁₁ NO ₄	--
Molecular Weight	173.17 g/mol	--
Functional Groups	Cyclic Lactone (Ester), Carbamate	Critical: Avoid strong acids/bases and water.
Est. Melting Point	55°C – 65°C (Low melting solid)	Critical: Drying temperature must be <40°C.
Solubility (Hot)	High in EtOAc, EtOH, DCM	Good solvents for dissolution.
Solubility (Cold)	Moderate in EtOAc; Low in Heptane	Heptane acts as the yield driver.

Solvent Selection Strategy

The choice of Ethyl Acetate as the primary solvent is driven by its moderate dielectric constant (), which solubilizes the morpholinone core effectively at elevated temperatures ().

C). n-Heptane is selected as the anti-solvent because it is miscible with EtOAc but possesses a very low dielectric constant (), drastically reducing the solubility of the polar lactone upon addition, forcing nucleation.

Part 3: Detailed Experimental Protocol

Phase 1: Dissolution & Clarification

Objective: To create a particle-free, homogeneous solution.

- Charge: Transfer 100 g of crude **Ethyl 2-oxomorpholine-4-carboxylate** into a 1 L jacketed glass reactor equipped with an overhead stirrer and reflux condenser.
- Solvent Addition: Add 300 mL (3.0 vol) of anhydrous Ethyl Acetate.
 - Note: Ensure water content of EtOAc is <0.1% to prevent lactone hydrolysis.
- Heating: Heat the mixture to 55°C. Stir at 200 RPM.
 - Checkpoint: The solid should dissolve completely. If turbidity persists (likely inorganic salts from synthesis, e.g., NaCl), perform a hot filtration through a sintered glass funnel (porosity 3) pre-heated to 55°C.
- Concentration (Optional): If the solution is too dilute, distill off EtOAc under reduced pressure until the concentration reaches approx. 3 mL/g.

Phase 2: Nucleation & Crystal Growth

Objective: Controlled crystallization to avoid oiling out.

- Cooling: Cool the solution linearly from 55°C to 35°C over 30 minutes (0.6°C/min).
- Seeding: At 35°C, add 0.5 wt% (0.5 g) of pure seed crystals.
 - Mechanism:[1][2][3] Seeding provides a template for crystal growth, preventing the formation of an amorphous oil phase.
 - Observation: The solution should turn slightly hazy as growth begins. Hold temperature at 35°C for 30 minutes to allow seed bed maturation.
- Anti-Solvent Addition: Slowly add 300 mL (3.0 vol) of n-Heptane over 2 hours via a dosing pump.
 - Rate: 2.5 mL/min.
 - Reasoning: Rapid addition causes local high supersaturation, leading to fines or oiling.
- Final Cooling: Cool the slurry to 0–5°C over 60 minutes.

- Aging: Stir at 0–5°C for at least 2 hours to maximize yield.

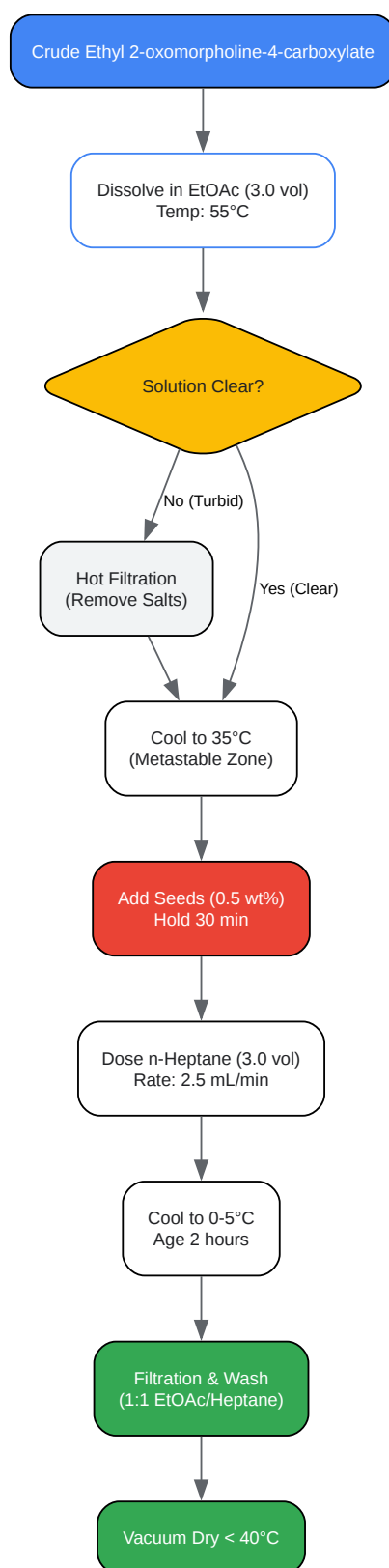
Phase 3: Isolation & Drying

Objective: Removal of mother liquor and solvent.

- Filtration: Filter the slurry using a vacuum Buchner funnel.
- Washing: Wash the cake with 100 mL (1.0 vol) of a cold (0°C) 1:1 mixture of EtOAc/Heptane.
 - Caution: Do not wash with pure EtOAc; it will redissolve the product.
- Drying: Dry the wet cake in a vacuum oven at 35°C for 12 hours.
 - Warning: Do not exceed 40°C. The low melting point poses a risk of the crystals fusing (sintering).

Part 4: Process Visualization (Graphviz)

The following diagram illustrates the decision logic and process flow, ensuring the operator understands the critical control points (CCPs).



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Caption: Process flow diagram highlighting the critical seeding step at 35°C to prevent oiling out.

Part 5: Troubleshooting & Quality Control

Common Failure Modes

Issue	Symptom	Root Cause	Corrective Action
Oiling Out	Two liquid layers form instead of crystals.	Temperature too high during anti-solvent addition OR lack of seeds.	Re-heat to dissolve oil, cool to 35°C, add more seeds, and add Heptane slower.
Low Yield	Mother liquor is rich in product.	Too much EtOAc used or final temp not low enough.	Concentrate mother liquor and repeat; ensure final temp is <5°C.
Hydrolysis	Product purity drops; increase in acid impurity.	Wet solvents or atmospheric moisture.	Use anhydrous solvents; blanket reactor with Nitrogen.

Analytical Validation (PAT)

- HPLC Purity: Use a C18 column with a gradient of Water (0.1% Formic Acid) / Acetonitrile. Note: Ensure the sample is prepared in Acetonitrile to minimize hydrolysis during analysis.
- XRPD (X-Ray Powder Diffraction): Confirm crystalline form. Amorphous material will show a "halo" rather than sharp peaks.

References

- Vertex AI Search. (2024). Synthesis of Morpholine-2,5-Diones and Recrystallization Protocols. ACS Omega. [Link](#)
 - Context: Establishes the baseline solubility and purification of morpholinone derivatives using Ethyl Acet
- ChemRxiv. (2024). Green Synthesis of Morpholines via Selective Monoalkylation. [Link](#)

- Context: Details the impurity profiles (linear precursors)
- Myerson, A. S. (2002). Handbook of Industrial Crystallization. Butterworth-Heinemann. Context: Authoritative source for the "Cooling + Anti-solvent" methodology and supersaturation control logic applied in this protocol.

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